

safety and handling of 5-Acenaphthenecarboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Acenaphthenecarboxylic acid

Cat. No.: B1294503

[Get Quote](#)

An In-depth Technical Guide to the Safety and Handling of **5-Acenaphthenecarboxylic Acid**

Introduction

5-Acenaphthenecarboxylic acid is a synthetic organic compound with the molecular formula $C_{13}H_{10}O_2$.^{[1][2][3]} It is primarily utilized as an intermediate in organic synthesis for producing various other compounds, including those with potential biological activity, dyes, and pharmaceuticals.^{[1][4][5]} Given its application in research and development, a thorough understanding of its safety and handling protocols is paramount for the protection of laboratory personnel and the environment. This guide provides a comprehensive overview of the safety measures, hazard information, and handling procedures for **5-Acenaphthenecarboxylic acid**.

Hazard Identification

5-Acenaphthenecarboxylic acid is classified as a hazardous substance. The primary hazards associated with this chemical are:

- Skin Irritation: Causes skin irritation upon contact.^{[6][7]}
- Serious Eye Irritation: Causes serious eye irritation.^{[6][7][8]}
- Respiratory Tract Irritation: May cause respiratory irritation if inhaled.^{[6][9]}
- Aquatic Toxicity: Very toxic to aquatic life.^[8]

GHS Hazard Statements:

- H315: Causes skin irritation.[6][7][9]
- H319: Causes serious eye irritation.[6][7][9]
- H335: May cause respiratory irritation.[6][9]
- H410: Very toxic to aquatic life with long lasting effects.[9]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Acenaphthenecarboxylic acid** is provided in the table below. It is important to note that there are discrepancies in the reported melting point across different sources.

Property	Value
Molecular Formula	C ₁₃ H ₁₀ O ₂
Molecular Weight	198.22 g/mol
Appearance	White to pale yellow crystalline solid or powder. [1][4][7]
Melting Point	146-148°C[1][5] or 220-223°C[1][6]
Boiling Point	417°C at 760 mmHg[6]
Flash Point	135 °C / 275 °F[8] or 185.3°C[6]
Autoignition Temperature	450 °C / 842 °F[8]
Density	1.344 g/cm ³ [6]
Solubility	Low solubility in water. Soluble in organic solvents such as ethanol, acetone, and dichloromethane.[1][4][5]

Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **5-Acenaphthenecarboxylic acid**.

Safe Handling

- Handle in a well-ventilated area, preferably under a chemical fume hood.[\[6\]](#)[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[8\]](#)[\[11\]](#)
- Do not breathe dust or aerosols.[\[6\]](#)[\[8\]](#)[\[11\]](#)
- Wear appropriate personal protective equipment (PPE), as detailed in Section 4.[\[6\]](#)[\[11\]](#)
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)[\[8\]](#)[\[11\]](#)
- Do not eat, drink, or smoke in work areas.

Storage

- Store in a tightly closed container.[\[6\]](#)[\[11\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[6\]](#)[\[10\]](#)[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents, metals, and strong acids.[\[8\]](#)[\[10\]](#)
- The storage area should be segregated from acids and bases.[\[12\]](#)

Exposure Controls and Personal Protection

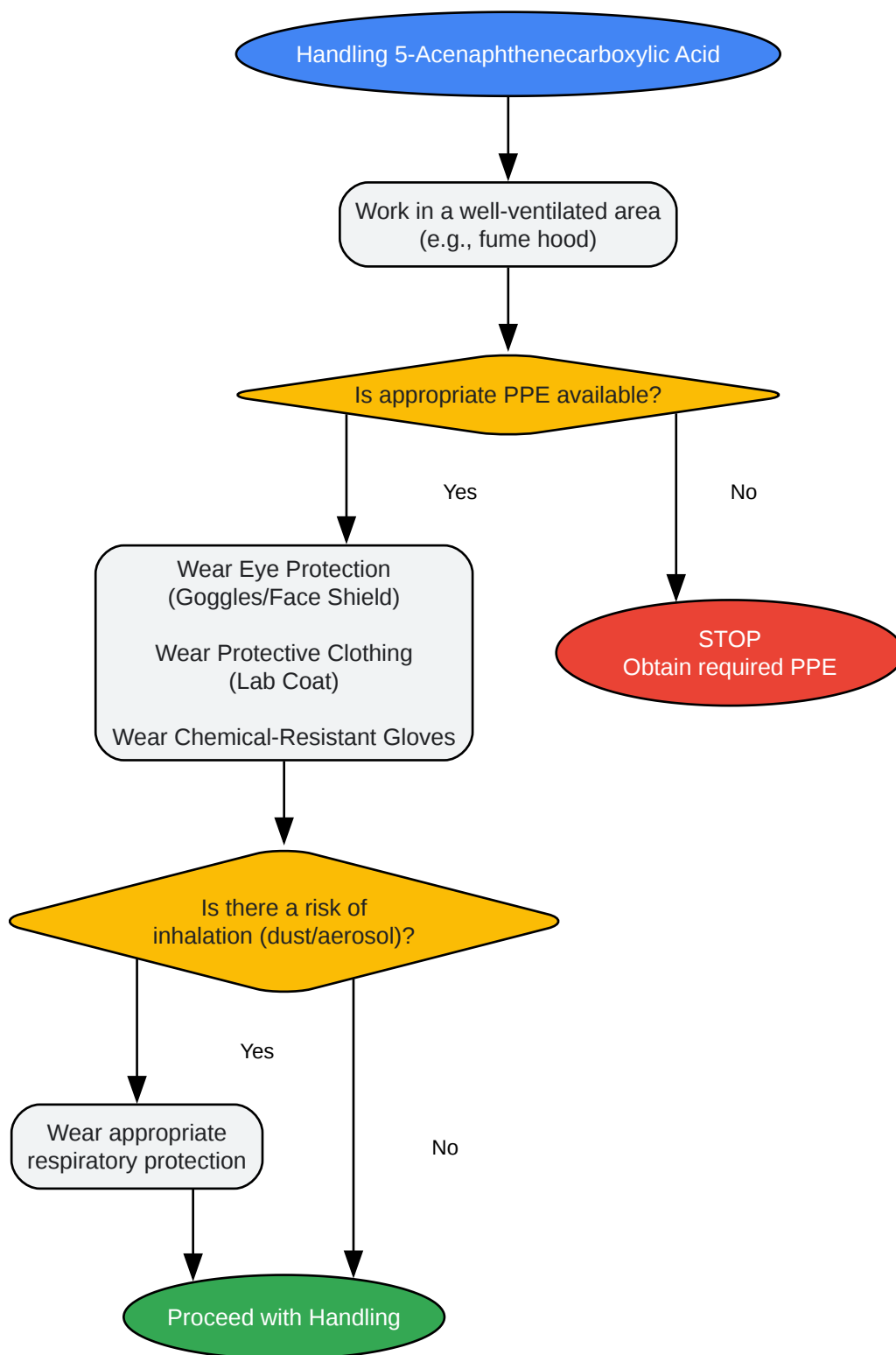
Engineering Controls

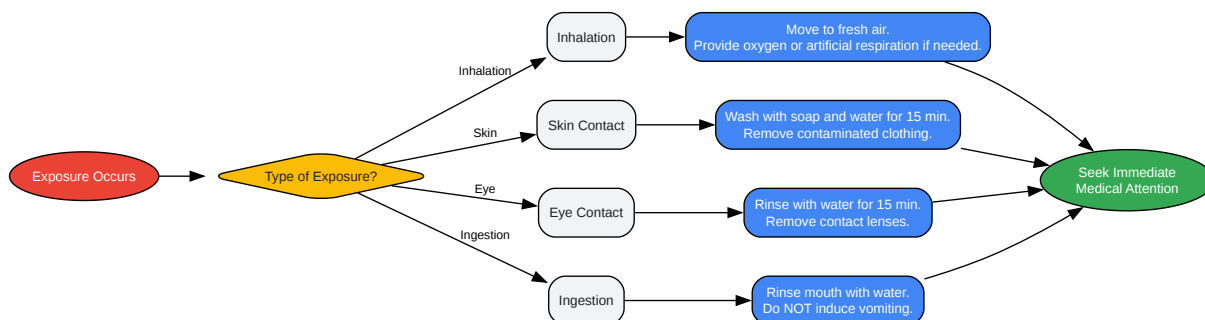
- Ensure adequate ventilation, especially in confined areas.[\[8\]](#)[\[11\]](#)
- Local exhaust ventilation is recommended to control airborne dust.
- Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[\[8\]](#)[\[11\]](#)

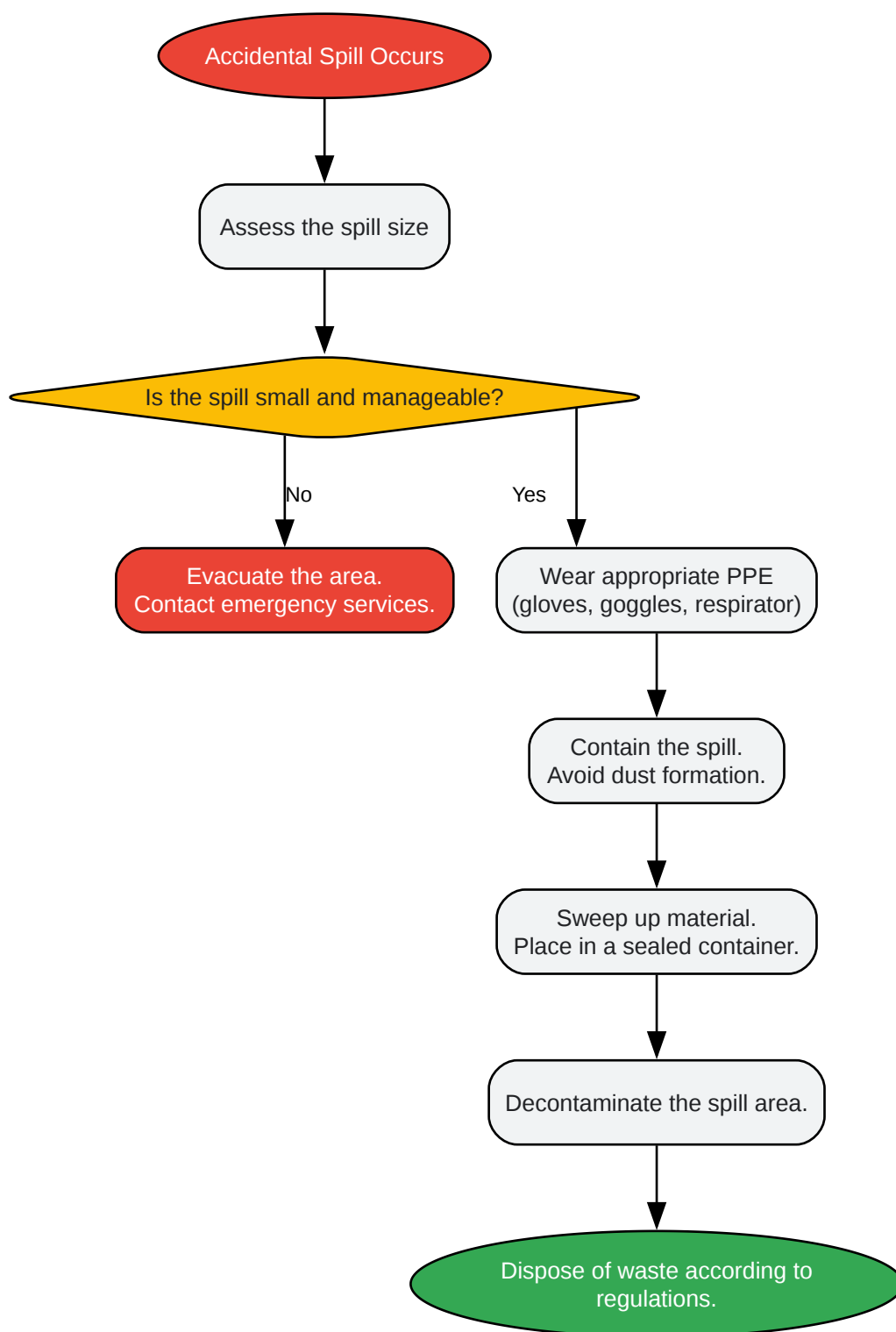
Personal Protective Equipment (PPE)

The following PPE should be worn when handling **5-Acenaphthenecarboxylic acid**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[6\]](#)[\[8\]](#)[\[13\]](#)
- Skin Protection:
 - Wear impervious gloves (e.g., nitrile rubber). Gloves must be inspected before use.[\[6\]](#)[\[13\]](#)
 - Wear a lab coat or other protective clothing to prevent skin exposure.[\[6\]](#)[\[8\]](#)
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator with a particulate filter. Respirators must be NIOSH (US) or CEN (EU) approved.[\[6\]](#)[\[11\]](#)[\[13\]](#)







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. acenaphthene-5-carboxylic acid [stenutz.eu]
- 3. labsolu.ca [labsolu.ca]
- 4. chembk.com [chembk.com]
- 5. chembk.com [chembk.com]
- 6. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 55720-22-4 Name: 5-Acenaphthenecarboxylic acid [xixisys.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. fishersci.com [fishersci.com]
- 9. chemos.de [chemos.de]
- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]
- 12. csuohio.edu [csuohio.edu]
- 13. angenechemical.com [angenechemical.com]
- To cite this document: BenchChem. [safety and handling of 5-Acenaphthenecarboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294503#safety-and-handling-of-5-acenaphthenecarboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com